

1-Azido-2-bromoethane fluorescent dye synthesis BDP R6G Azide

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 1-Azido-2-bromoethane

CAS No.: 19263-22-0

Cat. No.: S2994680

[Get Quote](#)

Commercially Available BDP R6G Building Blocks

While "**1-Azido-2-bromoethane** BDP R6G" is not listed, suppliers offer closely related BDP R6G dyes that can be used in conjugation protocols. The key is to find a molecule that has the fluorophore (BDP R6G) and a reactive azide group. The following table summarizes a directly relevant product.

Product Name	Reactive Group	CAS Number	Molecular Weight	Absorption/Emission	Key Feature
BDP R6G DBCO [1]	DBCO (Strained Alkyne)	Not Provided	640.53	530 nm / 548 nm	Reacts with azides via copper-free click chemistry.
BDP R6G carboxylic acid [2]	Carboxylic Acid	174881-57-3	340.13	530 nm / 548 nm	Can be activated for esterification or converted to other functional groups.

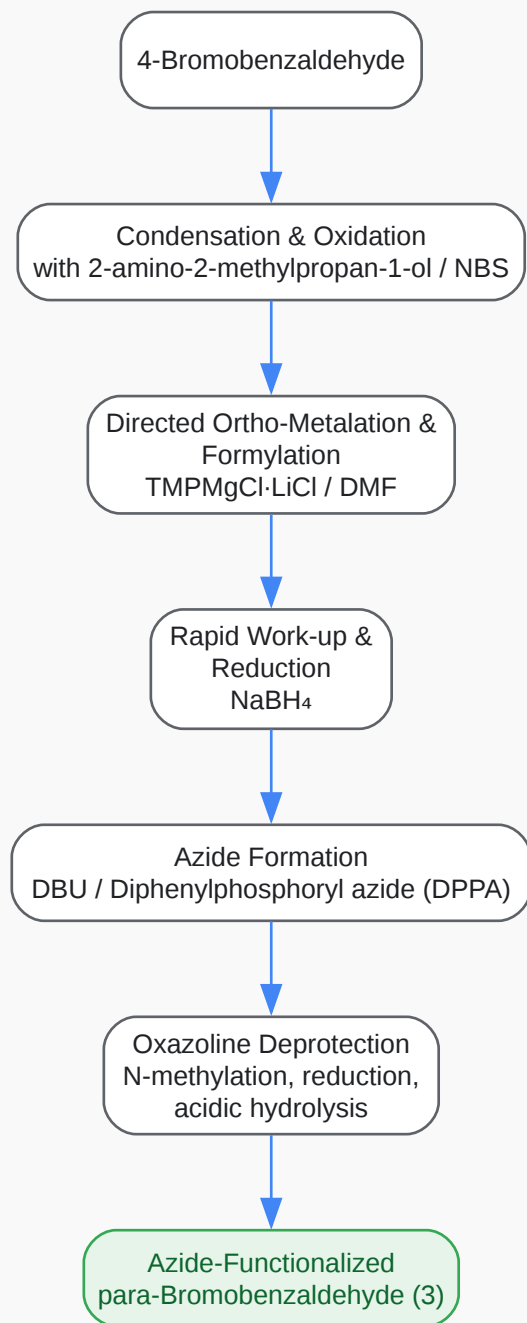
The **BDP R6G DBCO** is particularly useful. You can react it with any molecule containing an azide group. If your target is to create a linker with a specific bromo-azide alkane, you could first synthesize "**1-Azido-2-bromoethane**" separately and then conjugate it with the BDP R6G DBCO dye [1].

Experimental Insights for Azide-Functionalized Fluorophores

Although a direct protocol is not available, research demonstrates the synthesis of other azide-functionalized bromoaryl fluorescent dyes. The methodologies can serve as a reference for your work with different core structures.

One study details a multi-step synthesis to create azide-functionalized bromocarbaldehydes, which are used as precursors for fluorophores. The general workflow for one such compound (azide-functionalized *para*-bromobenzaldehyde) is summarized below [3].

Synthesis of Azide-Functionalized Bromobenzaldehyde



[Click to download full resolution via product page](#)

For a fluorene-based azide-functionalized bromoaldehyde, the synthetic route involved bromination, formylation, and functional group interconversion to introduce the azide, followed by deprotection [3]. After synthesis, these azide-functionalized molecules can be conjugated to alkynes via **copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC)** to form fluorescent triazole conjugates [3] [4].

Suggested Protocol Development Path

Given the available information, here is a recommended path to create your application notes:

- **Source the Fluorophore:** Obtain **BDP R6G DBCO** [1] or **BDP R6G carboxylic acid** [2] as your starting material. The DBCO derivative provides the most straightforward path for "click" conjugation with an azide.
- **Synthesize the Azide Linker:** Develop and optimize a separate, reliable synthesis for your desired linker, **1-azido-2-bromoethane**. You must consult specialized organic synthesis resources for this specific compound.
- **Conjugation via Click Chemistry:**
 - If using **BDP R6G DBCO**, it will react with your synthesized **1-azido-2-bromoethane** in a copper-free, strain-promoted azide-alkyne cycloaddition (SPAAC). This reaction is typically carried out in an appropriate solvent (like DMSO or DMF) at room temperature or 37°C for several hours [1].
 - If using **BDP R6G carboxylic acid**, you would first need to activate the carboxylic acid group (e.g., using EDC/NHS) to conjugate it to an amine-containing molecule. This is a less direct path to your target structure [2].
- **Purification and Characterization:** Plan for purification (e.g., by column chromatography or precipitation) and characterize the final product using techniques like ¹H NMR, HPLC-MS, and absorption/fluorescence spectroscopy.

Key Application Context

The effort to create such a molecule is driven by its utility in biomedical research. Azide-functionalized dyes are prized for **bioorthogonal chemistry**, allowing for specific labeling of biomolecules in live cells without interfering with native biochemical processes [5] [4]. The BDP R6G fluorophore is an excellent choice due to its high brightness and photostability, which are critical for advanced applications like super-resolution imaging, drug delivery tracking, and the development of biosensors [6] [7] [8].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. BDP® R6G DBCO [lumiprobe.com]
2. BDP® R6G carboxylic acid | CAS#:174881-57-3 [lumiprobe.com]
3. BJOC - Clickable azide -functionalized bromoarylaldehydes – synthesis... [beilstein-journals.org]
4. Protein Labeling Reagents | Thermo Fisher Scientific - JP [thermofisher.com]
5. Visible-light-induced protein labeling in live cells with aryl azides [pubs.rsc.org]
6. Thermoresponsive and Fluorescent Polymers [pmc.ncbi.nlm.nih.gov]
7. An update on recent advances in fluorescent materials for ... [pubs.rsc.org]
8. Recent Progress in Peptide-Based Fluorescent Probes ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [1-Azido-2-bromoethane fluorescent dye synthesis BDP R6G Azide]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b2994680#1-azido-2-bromoethane-fluorescent-dye-synthesis-bdp-r6g-azide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com